

# Technical Guide: $\gamma$ -Hexachlorocyclohexane-13C6 (gamma-HCH 13C6)

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## Compound of Interest

Compound Name: *gamma-Hch 13C6*

Cat. No.: *B1511441*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stable isotope-labeled compound, gamma-Hexachlorocyclohexane-13C6 ( $\gamma$ -HCH 13C6), a critical internal standard for the analysis of its unlabeled counterpart, lindane. Lindane, the  $\gamma$ -isomer of hexachlorocyclohexane, is a neurotoxic organochlorine pesticide with persistent environmental and biological concerns. Accurate quantification is paramount for toxicological studies and environmental monitoring.

## Core Properties of gamma-HCH 13C6

The use of a  $^{13}\text{C}$ -labeled internal standard is crucial for correcting matrix effects and variations in sample preparation and analysis, thereby ensuring high accuracy and precision in quantification.

## Physicochemical Data

There are some discrepancies across suppliers and databases regarding the precise CAS number and molecular weight of **gamma-HCH 13C6**. This is likely due to variations in the isotopic labeling and the specific batches of the standard. The most commonly cited values are presented below.

Property	Value	Source(s)
CAS Number	222966-66-7, 104215-85-2	[1][2][3]
Molecular Formula	$^{13}\text{C}_6\text{H}_6\text{Cl}_6$	[1]
Molecular Weight	296.8 g/mol , 296.79 g/mol	[1][3][4]
Molecular Weight (with Deuterium)	302.82 g/mol	[5][6]

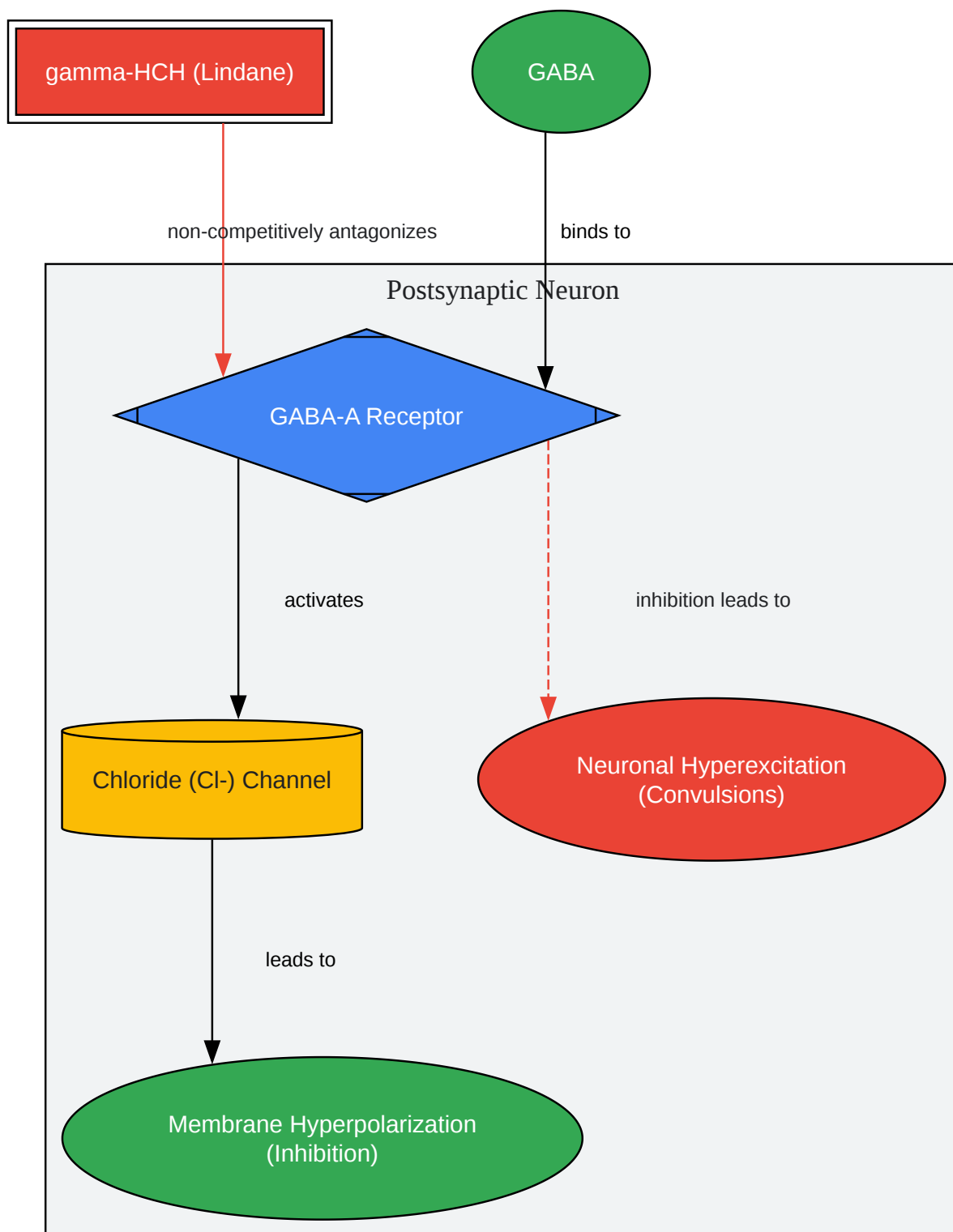
## Toxicological Profile and Signaling Pathways of gamma-HCH (Lindane)

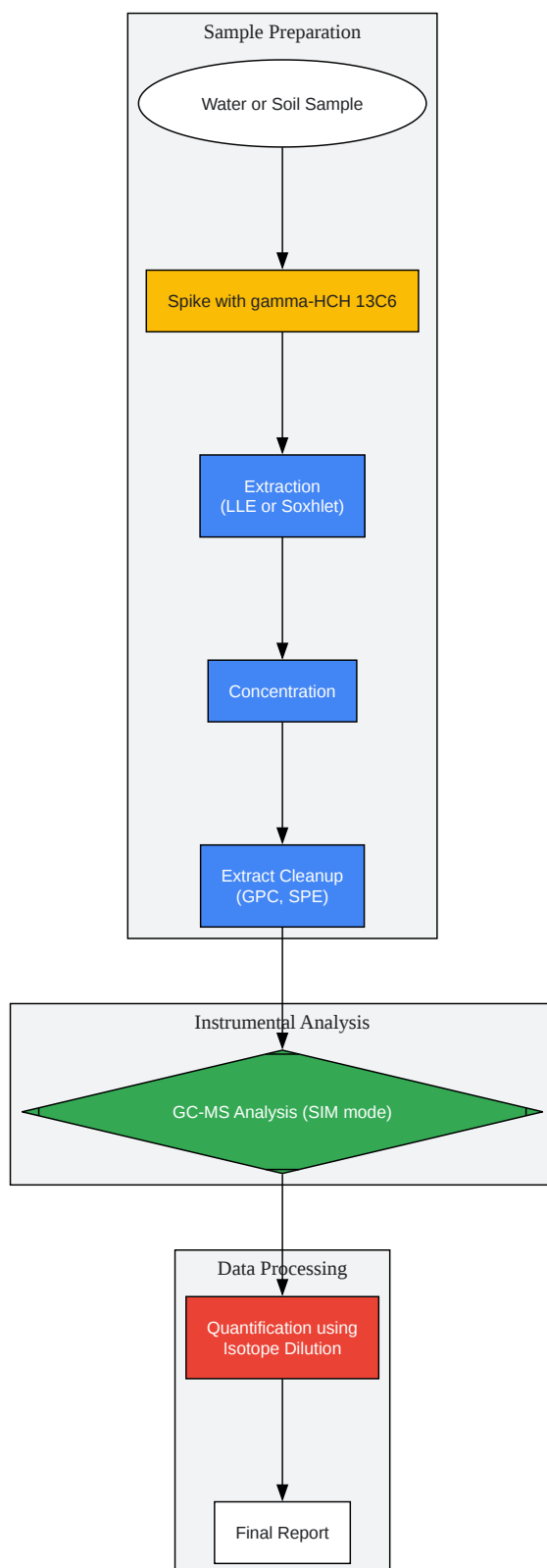
The primary mechanism of neurotoxicity for gamma-HCH is its action as a non-competitive antagonist of the gamma-aminobutyric acid type A (GABA-A) receptor-chloride channel complex in the central nervous system.[1] This inhibition of the inhibitory neurotransmitter GABA leads to hyperexcitability, convulsions, and, at high doses, death.[5]

In addition to its primary mode of action, gamma-HCH has been shown to affect other signaling pathways, which may contribute to its broader toxicological profile, including potential carcinogenic and endocrine-disrupting effects. These include:

- **Alterations in Calcium Homeostasis:** Gamma-HCH can stimulate  $\text{Ca}^{2+}$  influx through voltage-gated calcium channels in neuronal cells.[4][6]
- **Induction of Oxidative Stress:** Exposure to gamma-HCH can lead to the generation of reactive oxygen species (ROS), resulting in oxidative damage to cellular components.
- **Modulation of STAT3 Signaling:** Some studies on HCH isomers suggest an activation of the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway, which is implicated in carcinogenesis.[3]
- **Dopaminergic System Effects:** Following acute exposure and seizures, an increase in dopamine and its metabolites has been observed.[1]

## Signaling Pathway of gamma-HCH Neurotoxicity





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